

Proper Disposal of 5-Iodo-2-methoxypyrimidine: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-Iodo-2-methoxypyrimidine

Cat. No.: B1277562

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount to ensuring a secure laboratory environment and maintaining environmental compliance. This guide provides essential safety and logistical information for the proper disposal of **5-Iodo-2-methoxypyrimidine** (CAS No. 101803-06-9), a halogenated pyrimidine derivative.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to consult the specific Safety Data Sheet (SDS) for **5-Iodo-2-methoxypyrimidine**. While a publicly available SDS for this specific compound is not readily accessible, information for structurally similar compounds, such as 5-Iodo-2,4-dimethoxypyrimidine, and general guidelines for halogenated organic compounds provide a strong basis for safe handling.

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **5-Iodo-2-methoxypyrimidine**. This includes:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Body Protection:** A lab coat or chemical-resistant apron.

- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.

Quantitative Data Summary

The following table summarizes key safety and physical property data for **5-Iodo-2-methoxypyrimidine**, compiled from available chemical supplier information. It is important to note that specific toxicity data (e.g., LD50) is not readily available, and therefore, the compound should be handled with the assumption that it is hazardous.

| Parameter | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 101803-06-9 | [1] |
| Molecular Formula | C ₅ H ₅ IN ₂ O | [1] |
| Molecular Weight | 236.01 g/mol | [1] |
| Appearance | White to off-white solid | |
| Storage | Store at 4°C, protected from light | [1] |

Note: This data is based on available supplier information and may not be exhaustive. Always refer to the most current SDS for complete and accurate data.

Step-by-Step Disposal Protocol

The disposal of **5-Iodo-2-methoxypyrimidine** must be conducted as a hazardous waste procedure, in accordance with local, state, and federal regulations. As a halogenated organic compound, it requires specific disposal methods and should never be disposed of down the drain or in regular trash.

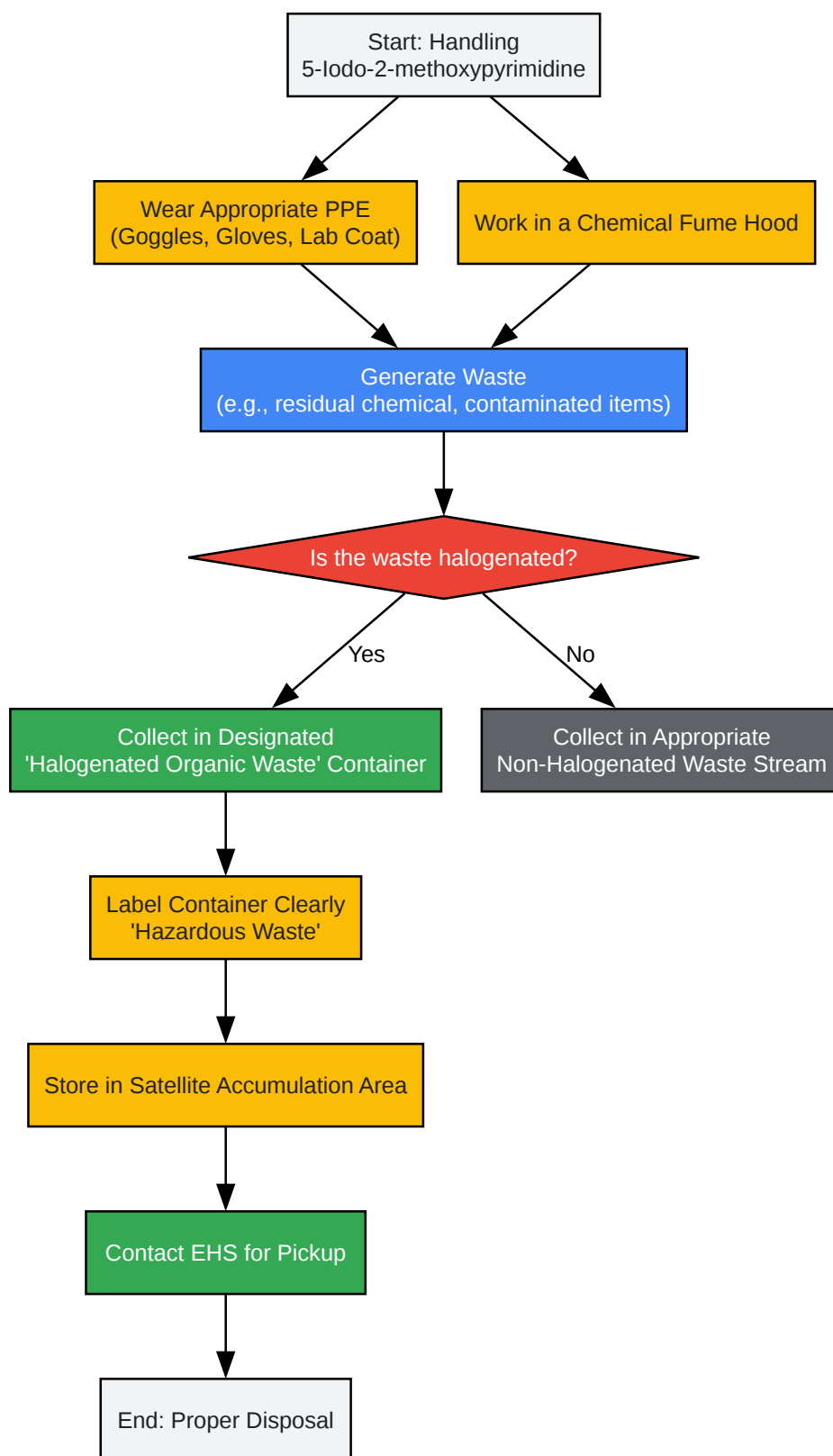
Experimental Protocol for Disposal:

- Waste Segregation:
 - Designate a specific, clearly labeled, and compatible waste container for "Halogenated Organic Waste."

- Do not mix **5-Iodo-2-methoxypyrimidine** waste with non-halogenated solvents or other incompatible waste streams.
- Waste Collection:
 - Collect all waste containing **5-Iodo-2-methoxypyrimidine**, including residual amounts in containers, contaminated personal protective equipment (such as gloves), and any materials used for spill cleanup, in the designated halogenated waste container.
 - Ensure the waste container is kept securely closed when not in use.
- Container Rinsing:
 - For empty containers that held **5-Iodo-2-methoxypyrimidine**, triple-rinse with a suitable solvent (e.g., acetone or ethanol).
 - The rinsate from this process is considered hazardous waste and must be collected in the designated halogenated waste container.
- Labeling and Storage:
 - Properly label the waste container with "Hazardous Waste," the full chemical name "**5-Iodo-2-methoxypyrimidine**," and any other required information by your institution's Environmental Health and Safety (EHS) department.
 - Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.
- Arranging for Pickup:
 - Contact your institution's EHS department to schedule a pickup for the hazardous waste. Follow their specific procedures for waste manifest and transportation.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **5-Iodo-2-methoxypyrimidine**.



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Caption: Disposal workflow for **5-Iodo-2-methoxypyrimidine**.

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References

- 1. chemscene.com [chemscene.com]
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